

The Molecular Target of YH16899: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: YH16899
Cat. No.: B15574361

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Executive Summary

YH16899 is a small molecule inhibitor that has demonstrated significant anti-metastatic properties in preclinical studies. Its primary molecular target is Lysyl-tRNA synthetase (KRS), a ubiquitously expressed enzyme essential for protein synthesis. However, **YH16899**'s anti-cancer activity is not derived from the inhibition of KRS's canonical enzymatic function. Instead, it selectively disrupts a non-canonical, pro-metastatic interaction between KRS and the 67-kDa laminin receptor (67LR). This targeted disruption of the KRS-67LR axis leads to reduced cancer cell migration, invasion, and ultimately, the suppression of metastasis in various cancer models. This document provides an in-depth technical overview of the molecular target of **YH16899**, including quantitative data on its activity, detailed experimental protocols for its characterization, and visualizations of the relevant biological pathways and experimental workflows.

Molecular Target and Mechanism of Action

The principal molecular target of **YH16899** is the human lysyl-tRNA synthetase (KRS).^{[1][2][3]} **YH16899** binds to the anticodon-binding domain (ABD) of KRS, a region distinct from its

catalytic domain.[1] This binding event does not interfere with the enzyme's essential role in protein synthesis, thus avoiding the potential toxicity associated with inhibiting this fundamental cellular process.[1][3]

The anti-metastatic effect of **YH16899** is achieved through a dual mechanism that disrupts the pro-metastatic interaction between KRS and the 67-kDa laminin receptor (67LR)[1][2][3]:

- **Direct Inhibition of the KRS-67LR Interaction:** **YH16899** directly blocks the binding of KRS to 67LR.[1][2] This interaction, which occurs at the plasma membrane upon laminin signaling, is crucial for stabilizing 67LR and promoting cancer cell migration and invasion.[1]
- **Suppression of KRS Membrane Translocation:** **YH16899**'s binding to the N-terminal extension of KRS reduces its flexibility, which in turn hinders the translocation of KRS to the plasma membrane.[1] This prevents KRS from reaching and stabilizing 67LR, further contributing to the disruption of this pro-metastatic pathway.

The disruption of the KRS-67LR interaction leads to the ubiquitin-mediated degradation of 67LR, a key receptor involved in cell adhesion to the extracellular matrix component, laminin. [1] The destabilization of 67LR ultimately results in decreased cancer cell migration and invasion.

Quantitative Data

The following tables summarize the key quantitative data characterizing the activity of **YH16899**.

Parameter	Value	Cell Line / System	Assay Type	Reference
IC50 (Cell Migration)	8.5 ± 2.1 µM	H226 (Lung Carcinoma)	Transwell Migration	[1]
Kd (KRS-DC : 37LRP)	40.4 µM	In vitro	Surface Plasmon Resonance	[4]
KD (KRS T52D : AIMP2)	333 nM	In vitro	Surface Plasmon Resonance	[1]

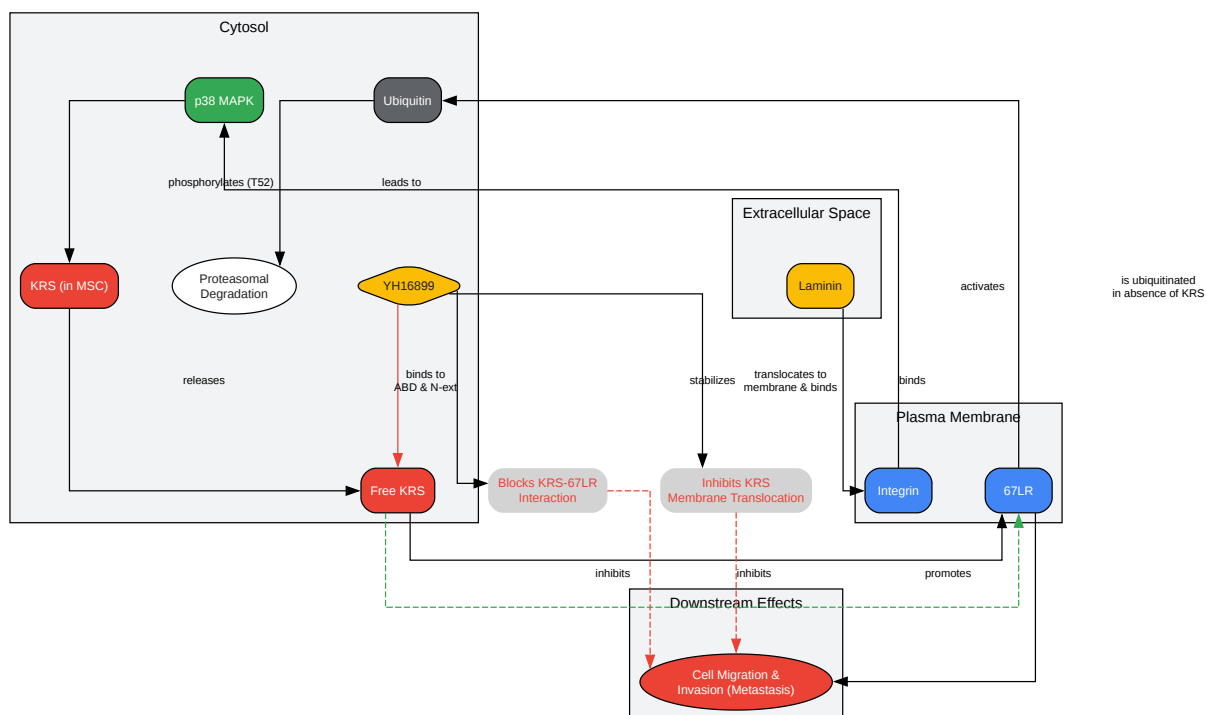
Table 1: In Vitro and Cellular Activity of **YH16899**.

Animal Model	Cell Line	YH16899 Dosage	Effect	Reference
BALB/c Mice (Breast Cancer)	4T1	100 and 300 mg/kg (oral)	~60% inhibition of lung metastases	[1]
Tg(MMTV-PyVT) Mice (Breast Cancer)	Endogenous	Not specified	~70% reduction in pulmonary nodule formation	[1]

Table 2: In Vivo Anti-Metastatic Efficacy of **YH16899**.

Signaling Pathways and Experimental Workflows

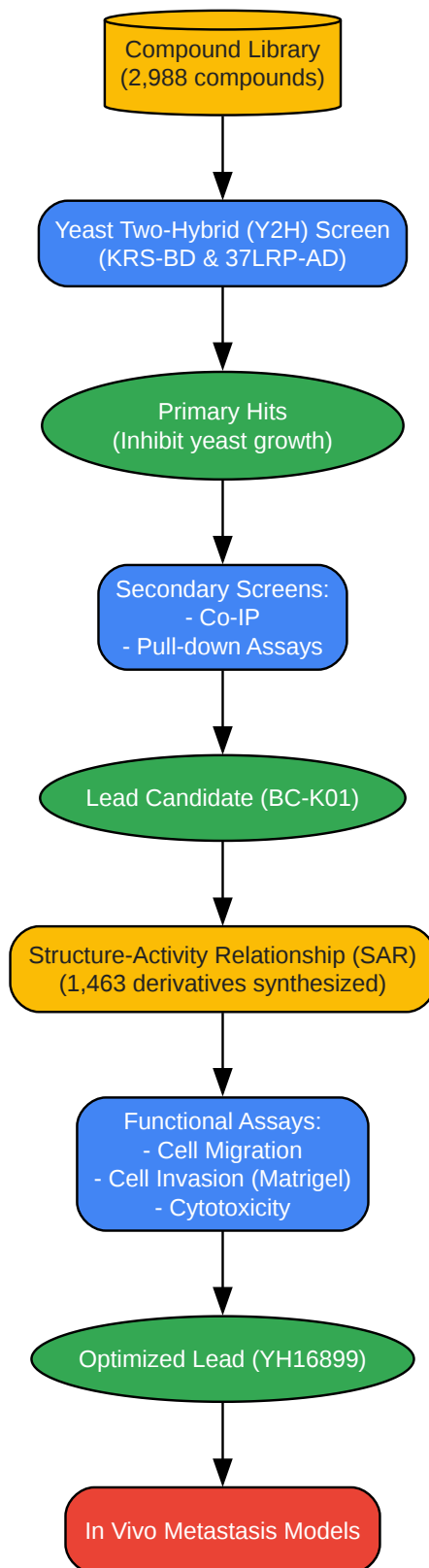
YH16899 Mechanism of Action Signaling Pathway



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Caption: Mechanism of action of **YH16899**.

Experimental Workflow for Screening KRS-67LR Interaction Inhibitors



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Caption: Workflow for the discovery of **YH16899**.

Experimental Protocols

Yeast Two-Hybrid (Y2H) Screen for KRS-37LRP Interaction Inhibitors

This protocol is designed to identify small molecule inhibitors of the KRS-37LRP interaction.

- Vector Construction:
 - Clone the full-length human KRS cDNA into a GAL4 DNA-binding domain (BD) vector (e.g., pGBKT7).
 - Clone the full-length human 37LRP cDNA into a GAL4 activation domain (AD) vector (e.g., pGADT7).
- Yeast Transformation and Mating:
 - Transform the KRS-BD plasmid into a yeast strain of one mating type (e.g., Y2HGold).
 - Transform a prey library (or the 37LRP-AD plasmid for a targeted assay) into a yeast strain of the opposite mating type (e.g., Y187).
 - Mate the two yeast strains by co-culturing them overnight.
- Selection of Diploids:
 - Plate the mated yeast on diploid-selective media (e.g., SD/-Trp/-Leu).
- Interaction Screening:
 - Replica-plate the diploid cells onto high-stringency selective media (e.g., SD/-Trp/-Leu/-His/-Ade) containing a chromogenic substrate (e.g., X- α -Gal or Aureobasidin A) to screen for interacting proteins.

- Inhibitor Screening:
 - Grow diploid yeast expressing the interacting KRS-BD and 37LRP-AD constructs in liquid culture.
 - Aliquot the yeast culture into 96-well plates.
 - Add compounds from a chemical library (including **YH16899** as a positive control) to the wells at various concentrations.
 - Incubate the plates and monitor yeast growth (e.g., by measuring optical density at 600 nm). A decrease in growth in the presence of a compound indicates potential inhibition of the KRS-37LRP interaction.

Co-Immunoprecipitation (Co-IP) of KRS and 67LR

This protocol is used to validate the inhibitory effect of **YH16899** on the KRS-67LR interaction in a cellular context.

- Cell Culture and Treatment:
 - Culture H226 cells in DMEM supplemented with 10% FBS.
 - Treat the cells with **YH16899** (e.g., 50 μ M) or a vehicle control (e.g., DMSO) for a specified time (e.g., 4 hours).
- Cell Lysis:
 - Wash the cells with ice-cold PBS.
 - Lyse the cells in a non-denaturing lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
 - Centrifuge the lysates to pellet cell debris and collect the supernatant.
- Immunoprecipitation:
 - Pre-clear the cell lysates by incubating with protein A/G-agarose beads.

- Incubate the pre-cleared lysates with an anti-KRS antibody or an isotype control IgG overnight at 4°C with gentle rotation.
- Add protein A/G-agarose beads to the lysates and incubate for another 2-4 hours to capture the antibody-protein complexes.
- Washing and Elution:
 - Wash the beads several times with lysis buffer to remove non-specific binding.
 - Elute the protein complexes from the beads by boiling in SDS-PAGE sample buffer.
- Western Blot Analysis:
 - Separate the eluted proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Probe the membrane with an anti-67LR antibody to detect co-immunoprecipitated 67LR.
 - Probe a separate blot with an anti-KRS antibody to confirm the immunoprecipitation of KRS.

Matrigel Invasion Assay

This assay quantifies the effect of **YH16899** on the invasive potential of cancer cells.[\[1\]](#)

- Preparation of Transwell Inserts:
 - Thaw Matrigel on ice.
 - Dilute the Matrigel with cold, serum-free cell culture medium (e.g., 1 mg/ml).[\[1\]](#)
 - Coat the upper chamber of 8.0-μm pore size Transwell inserts with the diluted Matrigel solution.[\[1\]](#)
 - Incubate the inserts at 37°C for at least 4 hours to allow the Matrigel to solidify.[\[1\]](#)
- Cell Seeding and Treatment:
 - Harvest and resuspend H226 cells in serum-free medium.

- Add the cell suspension (e.g., 1×10^5 cells/well) to the upper chamber of the Matrigel-coated inserts.^[1]
- Add medium containing a chemoattractant (e.g., 10% FBS or laminin) to the lower chamber.^[1]
- Add **YH16899** or a vehicle control to the upper chamber at desired concentrations.
- Incubation:
 - Incubate the plate at 37°C in a 5% CO₂ incubator for 24 hours.^[1]
- Staining and Quantification:
 - Remove the non-invading cells from the upper surface of the membrane with a cotton swab.
 - Fix the invading cells on the lower surface of the membrane with a suitable fixative (e.g., methanol).
 - Stain the cells with a staining solution (e.g., 0.1% crystal violet).
 - Wash the inserts to remove excess stain and allow them to air dry.
 - Count the number of stained cells in several random fields of view under a microscope.

In Vivo Metastasis Mouse Model

This protocol describes a spontaneous metastasis model using 4T1 mouse mammary carcinoma cells to evaluate the in vivo efficacy of **YH16899**.^[1]

- Cell Culture and Preparation:
 - Culture 4T1 cells in RPMI-1640 medium supplemented with 10% FBS.
 - Harvest the cells and resuspend them in sterile PBS at a concentration of 5×10^6 cells/ml.
- Tumor Cell Implantation:

- Subcutaneously inject 100 μ l of the 4T1 cell suspension (5×10^5 cells) into the mammary fat pad of female BALB/c mice.[\[5\]](#)
- **YH16899 Administration:**
 - Once palpable tumors have developed (typically within one week), begin oral administration of **YH16899** (e.g., 100 mg/kg) or a vehicle control daily.[\[1\]](#)
- **Monitoring and Endpoint:**
 - Monitor tumor growth and the general health of the mice regularly.
 - After a predetermined period (e.g., 4 weeks), euthanize the mice.
- **Metastasis Quantification:**
 - Excise the lungs and fix them in Bouin's solution.
 - Count the number of metastatic nodules on the lung surface.

Additional Experimental Protocols

- **Surface Plasmon Resonance (SPR):** To determine the binding affinity of **YH16899** to KRS, SPR analysis can be performed. Purified KRS protein is immobilized on a sensor chip, and various concentrations of **YH16899** are flowed over the surface. The change in the refractive index upon binding is measured in real-time to calculate the association (k_{on}) and dissociation (k_{off}) rate constants, and subsequently the dissociation constant (K_d).
- **Immunofluorescence Staining for FAK Phosphorylation:** To assess the effect of **YH16899** on downstream signaling, immunofluorescence staining for phosphorylated Focal Adhesion Kinase (FAK) can be conducted. Cells are treated with **YH16899**, fixed, permeabilized, and then incubated with an antibody specific for phosphorylated FAK (p-FAK). A fluorescently labeled secondary antibody is used for visualization by microscopy. A reduction in p-FAK staining indicates inhibition of the signaling pathway leading to cell migration.[\[1\]](#)
- **Gelatin Zymography for MMP-2 Activity:** To measure the effect of **YH16899** on the activity of matrix metalloproteinase-2 (MMP-2), a key enzyme in ECM degradation, gelatin zymography can be performed. Conditioned media from cells treated with **YH16899** is run on a

polyacrylamide gel containing gelatin. After electrophoresis, the gel is incubated in a developing buffer to allow for enzymatic activity. The gel is then stained with Coomassie Blue, and areas of MMP-2 activity will appear as clear bands against a blue background, indicating gelatin degradation.[6]

Conclusion

YH16899 represents a novel class of anti-metastatic agents that function by targeting a non-canonical activity of a classic housekeeping enzyme, Lysyl-tRNA synthetase. By specifically disrupting the pro-metastatic interaction between KRS and 67LR without affecting the vital catalytic function of KRS, **YH16899** demonstrates a targeted and potentially less toxic approach to cancer therapy. The data and protocols presented in this guide provide a comprehensive resource for researchers and drug developers interested in the further investigation and development of **YH16899** and other inhibitors of the KRS-67LR axis.

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